

A Technical Guide to the Physicochemical Properties of Carfentrazone-ethyl-d5

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

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This document provides a comprehensive overview of the core physicochemical properties of Carfentrazone-ethyl-d5, an isotopically labeled analytical standard. The data presented is essential for its proper handling, storage, and application in research and analytical settings. While specific data for the deuterated form is limited, the properties of its non-deuterated counterpart, Carfentrazone-ethyl, serve as a robust and reliable proxy for most physical and chemical characteristics.

Chemical Identity and Structure

Carfentrazone-ethyl-d5 is the deuterium-labeled version of Carfentrazone-ethyl, a triazolinone herbicide. The isotopic labeling, where five hydrogen atoms on the ethyl group are replaced with deuterium, makes it a valuable internal standard for quantitative analysis by mass spectrometry.

Identifier	Data	Source
Chemical Name	1,1,2,2,2-pentadeuterioethyl 2-chloro-3-[2-chloro-5-[4-(difluoromethyl)-3-methyl-5-oxo-1,2,4-triazol-1-yl]-4-fluorophenyl]propanoate	[1]
CAS Number	2140327-60-0	[1]
Molecular Formula	C ₁₅ D ₅ H ₉ Cl ₂ F ₃ N ₃ O ₃	
Molecular Weight	417.22 g/mol	
Unlabeled CAS	128639-02-1	[1]

Physicochemical Properties

The following tables summarize the key physicochemical properties. Data for the non-deuterated form (Carfentrazone-ethyl) is provided as a close analogue.

2.1 General and Physical Properties

Property	Value	Source
Physical State	Viscous liquid or solid	[2]
Format	Neat (pure substance)	[1]
Appearance	Yellow liquid; Light- to dark-brown solid (formulated product)	[2][3]
Odor	Slight musty odor (formulated product)	[2][3]
Boiling Point	350 - 355 °C (at 760 mm Hg)	[2][4]
Density	1.457 g/cm ³ (at 20 °C)	[2][5]
pH	5.8 (1% solution)	[2]

2.2 Solubility Data (for Carfentrazone-ethyl)

Solvent	Temperature	Solubility	Source
Water	20 °C	12 mg/L	[6]
25 °C	22 mg/L	[6]	
30 °C	23 mg/L	[6]	
Toluene	20 °C	0.9 g/mL	[6]
25 °C	1.06 g/mL	[6]	
Hexane	20 °C	0.03 g/mL	[6]
25 °C	0.05 g/mL	[6]	
Acetone, Ethanol, Ethyl Acetate, Methylene Chloride	Ambient	Miscible in all proportions	[2] [6]

2.3 Stability and Reactivity

Parameter	Value	Source
Storage Temperature	2 - 8 °C	
Hydrolytic Half-Life (DT ₅₀)	3.6 hours (pH 9), 8.6 days (pH 7), Stable (pH 5)	[6]
Aqueous Photolytic Half-Life (DT ₅₀)	8 days	[6]
Partition Coefficient (log P)	0.52634 (n-octanol/water)	[5]
Hazardous Decomposition	Forms carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen chloride, and hydrogen fluoride upon thermal decomposition.	[3] [7]

Experimental Protocols & Methodologies

Detailed experimental protocols for determining the physicochemical properties of Carfentrazone-ethyl-d5 are typically based on internationally recognized standards, such as ISO 17025 for the competence of testing and calibration laboratories.[1] Analytical methods for the quantification of Carfentrazone-ethyl and its metabolites in environmental samples provide insight into the techniques used.

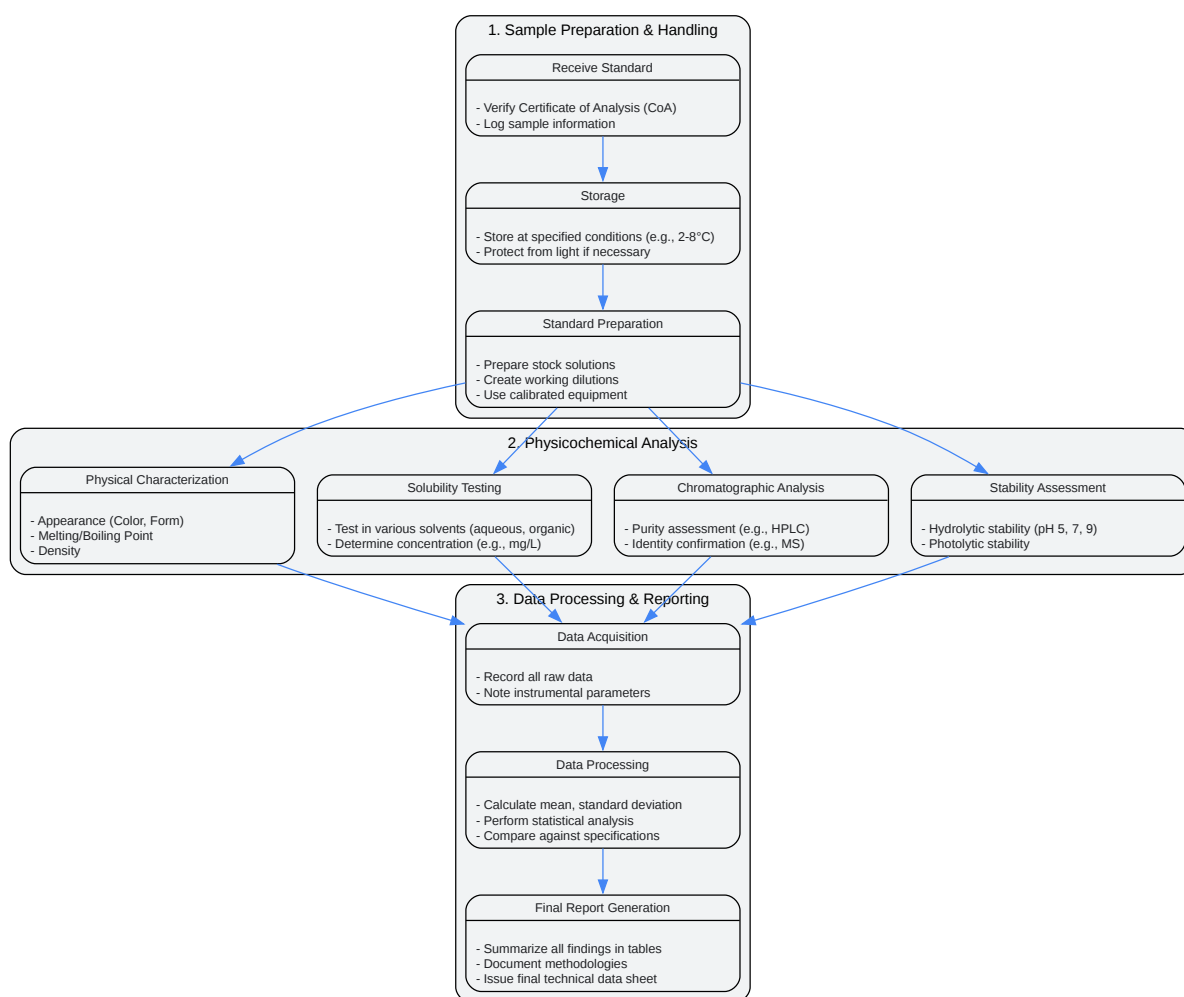
General Analytical Workflow for Quantification in Soil:

A common methodology for determining the concentration of Carfentrazone-ethyl and its metabolites in a complex matrix like soil involves several key steps:[8][9]

- **Extraction:** Soil samples are initially extracted using a solvent mixture, such as acetonitrile/water, often under reflux to ensure efficient recovery of the analytes.[8]
- **Solvent Removal:** The organic solvent is removed from the extract, typically under a stream of nitrogen, to prepare the sample for the cleanup phase.[9]
- **Solid-Phase Extraction (SPE) Cleanup:** The sample is passed through an SPE cartridge (e.g., silica gel) to remove interfering matrix components. The cartridge is first conditioned, then the sample is loaded, washed, and finally, the analytes of interest are eluted with a specific solvent mixture (e.g., hexane:ethyl acetate).[9]
- **Concentration and Analysis:** The eluate is concentrated to a small volume, brought to a final known volume with a suitable solvent like ethyl acetate, and then analyzed.[9]
- **Instrumentation:** Gas Chromatography with Mass Spectrometry (GC/MS) is the standard technique for the quantitative determination of Carfentrazone-ethyl and its transformation products.[9]
- **Standard Preparation:** Technical standards of certified purity are used to prepare stock solutions.[8] These are then used to create a series of calibration standards (matrix-matched standards are recommended) for instrument calibration and quantification.[9]

Diagrams and Workflows

The following diagram illustrates a generalized workflow for the physicochemical analysis of an analytical standard like Carfentrazone-ethyl-d5.



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